

L-Azidonorleucine Hydrochloride: A Technical Guide for Advanced Protein Analysis

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Compound of Interest

Compound Name: *L-Azidonorleucine hydrochloride*

Cat. No.: B3103948

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CAS Number: 1454334-76-9

This technical guide provides an in-depth overview of **L-Azidonorleucine hydrochloride** (ANL), a non-canonical amino acid that has become an indispensable tool for researchers, scientists, and drug development professionals. ANL serves as a powerful probe for studying protein synthesis, dynamics, and localization in a cell-selective and temporally controlled manner. Its ability to be incorporated into nascent proteins and subsequently tagged via bioorthogonal chemistry has opened new avenues for understanding complex biological processes *in vitro* and *in vivo*.

Physicochemical Properties

L-Azidonorleucine hydrochloride is a white to off-white solid.^[1] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	1454334-76-9	[2] [3]
Molecular Formula	C ₆ H ₁₃ ClN ₄ O ₂	[1] [4]
Molecular Weight	208.65 g/mol	[1] [2]
Appearance	White to off-white solid	[1]
Purity	>95.0%	[5]
Solubility	Soluble to 100 mM in water	[2] [3]
Storage (Solid)	4°C, sealed from moisture	[1]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[1]

Mechanism of Action: A Methionine Surrogate for Bioorthogonal Labeling

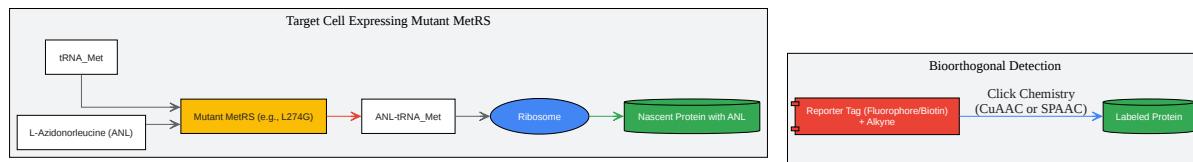
L-Azidonorleucine is an unnatural amino acid that functions as a surrogate for methionine.[\[2\]](#)[\[3\]](#) [\[6\]](#) The core of its utility lies in a two-step process that enables the specific labeling of newly synthesized proteins.

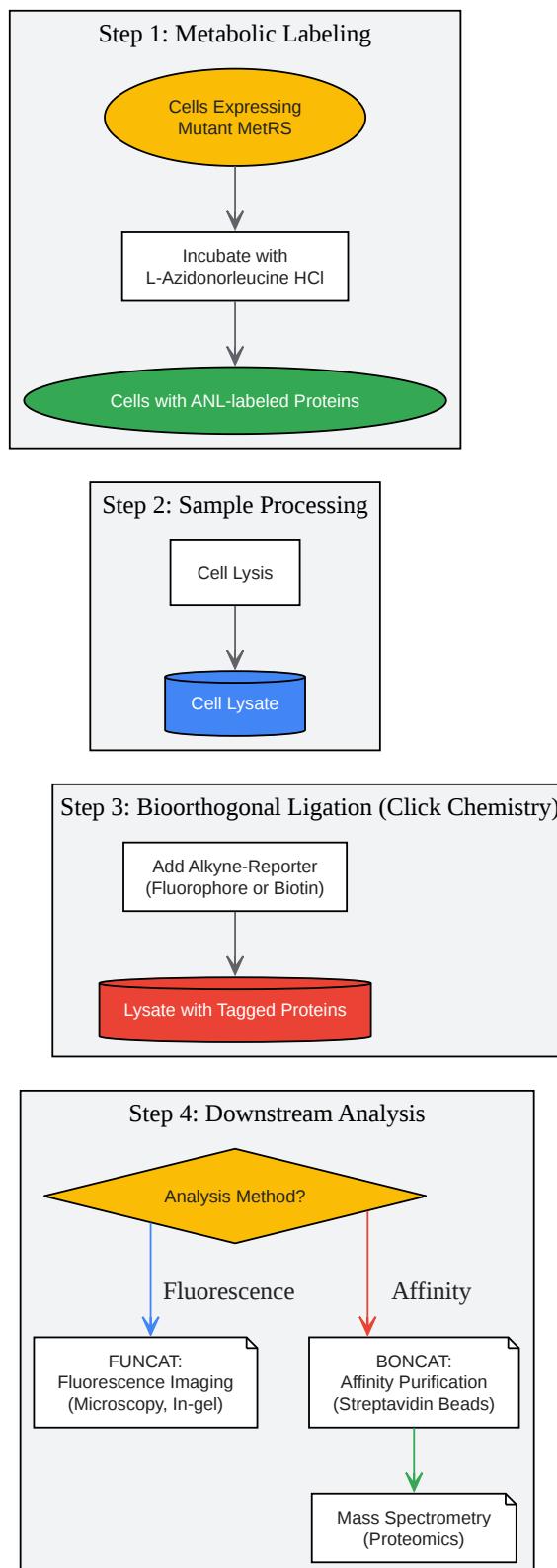
First, for ANL to be incorporated into proteins, a mutant version of the methionyl-tRNA synthetase (MetRS) is required.[\[2\]](#)[\[3\]](#)[\[7\]](#) The endogenous MetRS in mammalian cells does not recognize ANL. However, engineered MetRS variants, such as the L274G mutant, possess a modified active site that allows them to charge ANL onto the initiator and elongator methionine tRNAs (tRNAMet).[\[3\]](#)[\[4\]](#)[\[7\]](#) By expressing this mutant MetRS in specific cells, researchers can ensure that only those cells will incorporate ANL into their nascent polypeptide chains during translation.[\[4\]](#)[\[7\]](#)

Second, the incorporated ANL contains an azide (-N₃) group, which is a bioorthogonal handle. This means it is chemically inert within the biological system but can react selectively with a complementary functional group.[\[1\]](#)[\[6\]](#) The azide group can undergo a highly efficient and specific "click chemistry" reaction, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or the strain-promoted azide-alkyne cycloaddition (SPAAC), with molecules

containing an alkyne group.^[1]^[6] This allows for the covalent attachment of various reporter tags, such as fluorophores for imaging or biotin for affinity purification and mass spectrometry-based identification.^[7]

This cell-selective labeling approach is the foundation for powerful techniques like Bioorthogonal Non-Canonical Amino Acid Tagging (BONCAT) and Fluorescent Non-Canonical Amino Acid Tagging (FUNCAT).^[2]^[3]



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